

An In-depth Technical Guide to 4-Dimethylamino-1-neopentylpyridinium Chloride

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Compound of Interest

Compound Name: 4-Dimethylamino-1-neopentylpyridinium Chloride

Cat. No.: B022818

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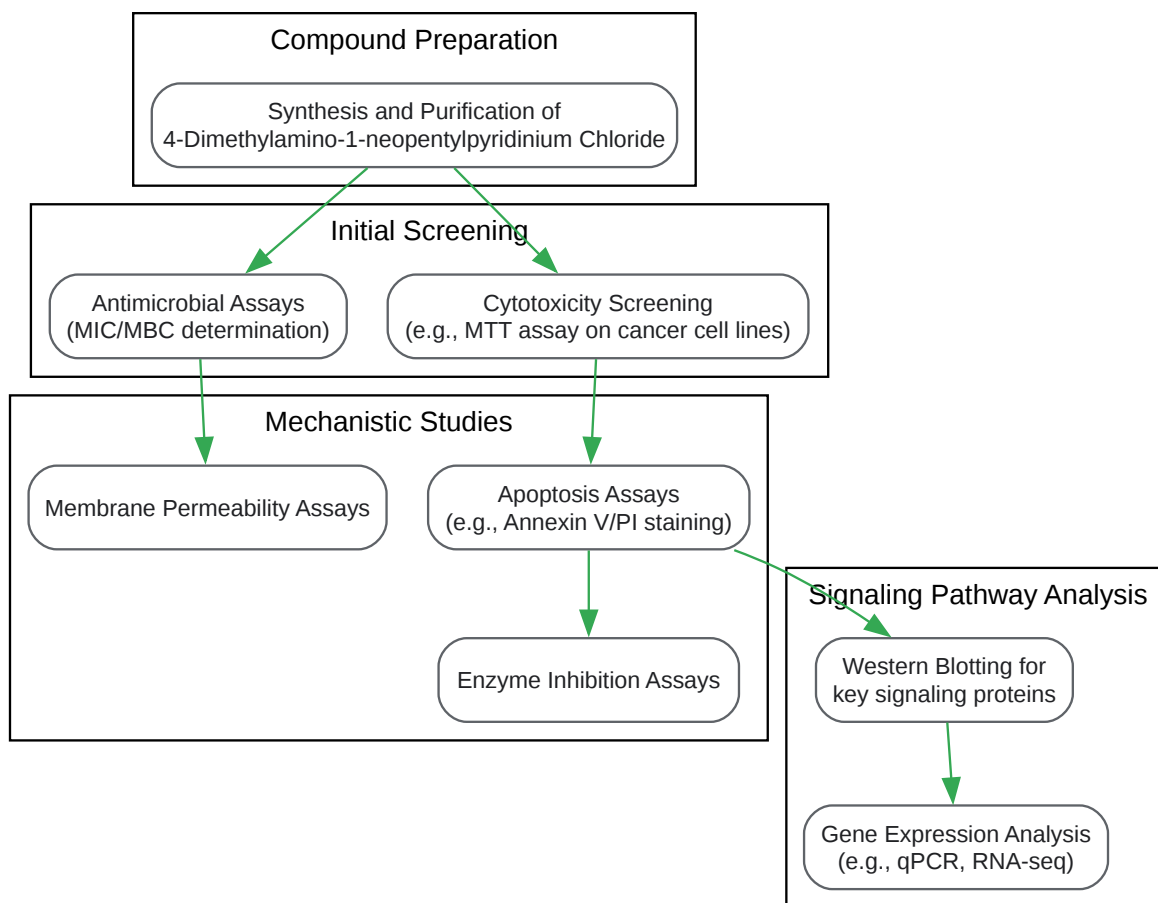
This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and potential biological significance of **4-Dimethylamino-1-neopentylpyridinium Chloride**. The information is curated for researchers in organic chemistry, material science, and drug development.

Molecular Structure and Chemical Properties

4-Dimethylamino-1-neopentylpyridinium chloride is a quaternary pyridinium salt. Its structure consists of a pyridine ring substituted at the 4-position with a dimethylamino group and at the 1-position (the nitrogen atom of the pyridine ring) with a neopentyl group. The positive charge on the pyridinium nitrogen is balanced by a chloride anion.

The presence of the electron-donating dimethylamino group at the 4-position significantly influences the electronic properties of the pyridinium ring. The bulky neopentyl group attached to the pyridinium nitrogen provides steric hindrance and lipophilicity.

Molecular Structure Diagram



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